

Sgc-stk17B-1 stability and storage best practices

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Compound of Interest

Compound Name: Sgc-stk17B-1

Cat. No.: B10821046

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SGC-STK17B-1 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of the STK17B inhibitor, **SGC-STK17B-1**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **SGC-STK17B-1**?

A1: For long-term storage, solid **SGC-STK17B-1** should be stored at -20°C.^{[1][2]} For short-term storage, such as during routine lab use, 2-8°C is also acceptable.^[3] The solid compound is stable at room temperature for short periods, such as during shipping.^{[2][4]}

Q2: How should I store stock solutions of **SGC-STK17B-1**?

A2: DMSO is a common solvent for preparing stock solutions of **SGC-STK17B-1**.^{[2][4]} Stock solutions in DMSO (up to 10mM) are stable at -20°C.^[4] One supplier suggests that stock solutions stored at -80°C are viable for up to 6 months, while those at -20°C should be used within 1 month.^[5] To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller volumes for single-use experiments.^[5]

Q3: What is the solubility of **SGC-STK17B-1**?

A3: **SGC-STK17B-1** is sparingly soluble in DMSO, typically in the range of 1-10 mg/mL.[2] It is slightly soluble in acetonitrile (0.1-1 mg/mL).[2] To enhance solubility in DMSO, gentle warming to 37°C and sonication in an ultrasonic bath may be helpful.[5]

Q4: What is the known stability of **SGC-STK17B-1**?

A4: When stored correctly, solid **SGC-STK17B-1** is stable for at least 4 years.[1][2] DMSO stock solutions are stable at -20°C.[4] The compound is stable enough to be shipped at ambient temperatures.

Q5: What is the primary mechanism of action of **SGC-STK17B-1**?

A5: **SGC-STK17B-1** is a potent and selective ATP-competitive inhibitor of Serine/Threonine Kinase 17B (STK17B), also known as DRAK2.[6] By binding to the ATP pocket of the kinase, it prevents the phosphorylation of downstream substrates.

Q6: What is the role of STK17B in cellular signaling?

A6: STK17B is a member of the Death-Associated Protein Kinase (DAPK) family and is involved in regulating apoptosis, autophagy, and T-cell activation.[3][7][8] It has been implicated in various diseases, including cancer and autoimmune disorders.[8][9] In some cancers, STK17B promotes carcinogenesis and metastasis through the AKT/GSK-3β/Snail signaling pathway.[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Compound degradation due to improper storage.	Ensure the solid compound is stored at -20°C and DMSO stock solutions are aliquoted and stored at -20°C or -80°C. Avoid repeated freeze-thaw cycles.
Inaccurate concentration of the stock solution.	Verify the concentration of your stock solution using a spectrophotometer or another quantitative method.	
Low or no compound activity in cell-based assays	Poor cell permeability.	While SGC-STK17B-1 is cell-penetrant, ensure the cell line used is permeable. Optimize incubation time and concentration.
Off-target effects at high concentrations.	Use the recommended concentration for cellular use, which is up to 1 µM. ^[10] Perform a dose-response curve to determine the optimal concentration for your specific cell line and assay.	
Difficulty dissolving the compound	Low solubility in the chosen solvent.	Use DMSO for preparing stock solutions. Gentle warming to 37°C and sonication can aid dissolution. ^[5] For aqueous buffers, ensure the final DMSO concentration is low and does not affect the experiment.

Quantitative Data Summary

Storage and Stability:

Form	Storage Temperature	Duration	Reference
Solid	-20°C	Long-term (≥ 4 years)	[1][2]
Solid	0-4°C	Short-term (days to weeks)	
Solid	Room Temperature	Shipping	[2][4]
DMSO Stock Solution	-20°C	Stable	[4]
DMSO Stock Solution	-20°C	Up to 1 month	[5]
DMSO Stock Solution	-80°C	Up to 6 months	[5]

Solubility:

Solvent	Solubility	Reference
DMSO	1-10 mg/mL	[2]
Acetonitrile	0.1-1 mg/mL	[2]

Experimental Protocols

Protocol for Assessing Long-Term Stability of **SGC-STK17B-1**

This protocol outlines a general method for determining the stability of **SGC-STK17B-1** under various storage conditions.

1. Materials:

- **SGC-STK17B-1** (solid)
- Anhydrous DMSO
- HPLC or LC-MS system
- Calibrated analytical balance
- Temperature and humidity-controlled storage chambers (-20°C, 4°C, 25°C)
- Light-protective containers (e.g., amber vials)

2. Sample Preparation:

- Prepare a concentrated stock solution of **SGC-STK17B-1** in DMSO (e.g., 10 mM).
- Aliquot the stock solution into multiple amber vials for each storage condition to be tested.
- Prepare solid aliquots of **SGC-STK17B-1** in separate amber vials for each storage condition.

3. Storage Conditions:

- Store the aliquots under the following conditions:
- -20°C (protected from light)
- 4°C (protected from light)
- 25°C / 60% Relative Humidity (protected from light)
- 25°C exposed to ambient light

4. Time Points for Analysis:

- Analyze the samples at regular intervals (e.g., T=0, 1 month, 3 months, 6 months, 1 year, and 2 years).

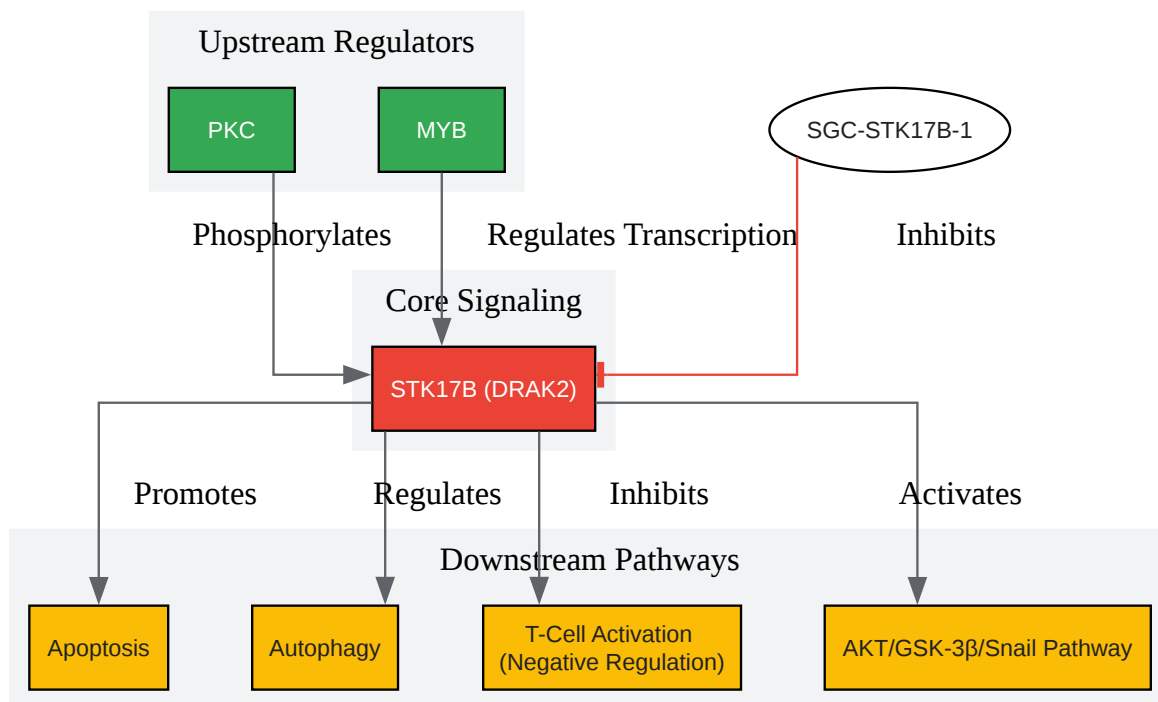
5. Analytical Method:

- At each time point, retrieve one aliquot from each storage condition.
- For stock solutions, dilute an aliquot to a suitable concentration for analysis.
- For solid samples, dissolve the entire aliquot in a known volume of DMSO to create a fresh solution.
- Analyze the samples by a validated HPLC or LC-MS method to determine the purity of **SGC-STK17B-1**. The method should be able to separate the parent compound from potential degradants.
- Quantify the peak area of **SGC-STK17B-1** at each time point.

6. Data Analysis:

- Calculate the percentage of **SGC-STK17B-1** remaining at each time point relative to the initial (T=0) measurement.
- Plot the percentage of remaining compound against time for each storage condition to determine the degradation kinetics.

Visualizations



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Caption: STK17B Signaling Pathway and Inhibition by **SGC-STK17B-1**.



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Caption: Experimental Workflow for **SGC-STK17B-1** Stability Assessment.

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